

Solvent Violet 38 chemical structure and properties

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Compound of Interest

Compound Name: Solvent violet 38

Cat. No.: B15135746

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In-Depth Technical Guide: Solvent Violet 38

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Solvent Violet 38**, targeted at researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Identity

Solvent Violet 38 is a synthetic organic dye belonging to the anthraquinone class of colorants. [1] Its chemical structure is characterized by a central anthraquinone core substituted with two brominated aniline groups. The IUPAC name for this compound is 1,4-bis[(2,6-dibromo-4-methylphenyl)amino]-9,10-anthracenedione.

Caption: Chemical structure of **Solvent Violet 38**.

Physicochemical Properties

The key physicochemical properties of **Solvent Violet 38** are summarized in the tables below. These properties are crucial for understanding its behavior in various solvent systems and applications.

Table 1: Identification and Formula

Identifier	Value
CAS Number	63512-14-1[1][2]
Molecular Formula	C ₂₈ H ₁₈ Br ₄ N ₂ O ₂ [1][2]
Molecular Weight	734.07 g/mol [1][2]

| Synonyms | Violet 4B, Perox Violet 3B, C.I. 615665[2] |

Table 2: Physical and Chemical Properties

Property	Value
Physical Appearance	Purple powder or liquid[2]
Density	1.889 g/cm ³ [3]
Boiling Point	687.4 °C at 760 mmHg[3]
Flash Point	369.5 °C[3]
Refractive Index	1.747[3]
Vapor Pressure	9.57 x 10 ⁻¹⁹ mmHg at 25°C[3]

| LogP (Octanol/Water) | 9.762[3] |

Table 3: Solubility Profile

Solvent	Solubility
Water	Insoluble[2]
Alcohol	Slightly Soluble[2]
Acetone	Soluble[2]
Chloroform	Soluble[2]
Benzene	Soluble[2]
Xylene	Soluble[2][4]

| Toluene | Soluble[2] |

Spectral Properties

Detailed experimental data, including specific maximum absorption (λ_{max}) and emission wavelengths for **Solvent Violet 38**, are not readily available in the cited literature. However, it is described as a bluish-violet transparent color.[5] In solution, it typically exhibits a blue-violet shade.[4] While some sources classify it as a fluorescent dye, quantitative fluorescence data such as quantum yield and excitation/emission spectra are not publicly documented.

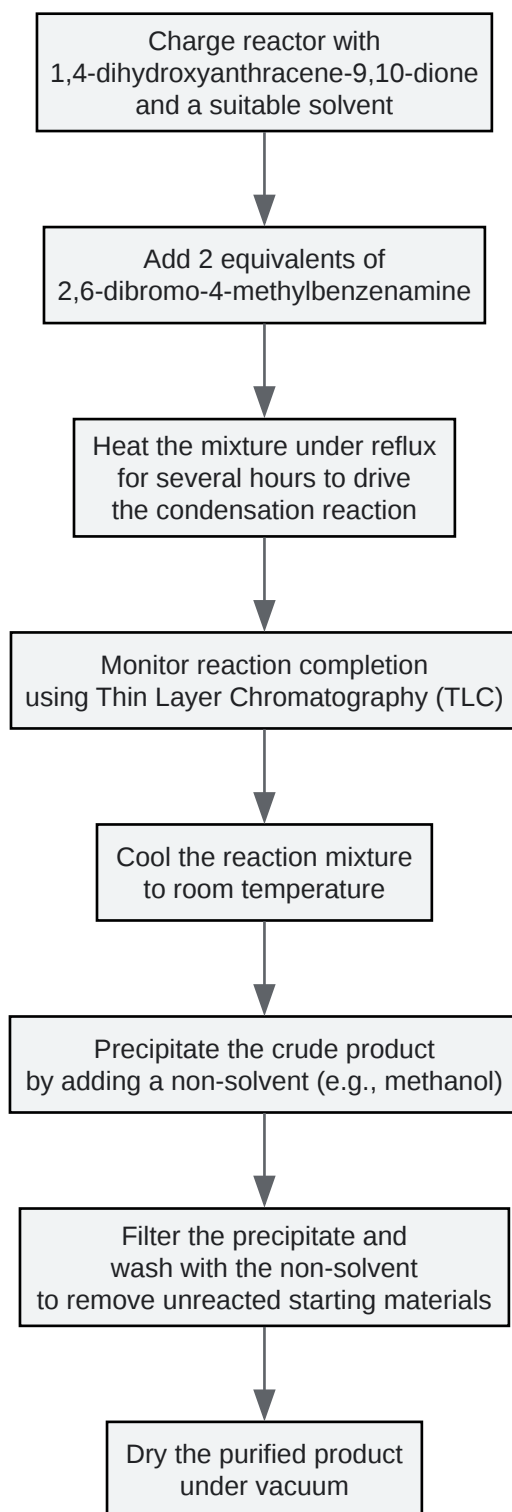
Experimental Protocols

Detailed experimental protocols specifically for **Solvent Violet 38** are not published in readily accessible literature. However, the following sections describe general methodologies that are standard for the synthesis and characterization of similar anthraquinone-based solvent dyes.

General Method for Synthesis

The synthesis of **Solvent Violet 38** is generally achieved through a condensation reaction.[1] A typical procedure involves the reaction of 1,4-dihydroxyanthracene-9,10-dione with two equivalents of 2,6-dibromo-4-methylbenzenamine.[1]

Workflow for a Generic Condensation Synthesis of an Anthraquinone Dye



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Caption: Generalized workflow for the synthesis of **Solvent Violet 38**.

General Method for Solubility Determination

The solubility of a solvent dye can be determined by the equilibrium saturation method.

- **Sample Preparation:** Add an excess amount of **Solvent Violet 38** to a known volume of the selected solvent in a sealed vial.
- **Equilibration:** Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** Centrifuge the saturated solution to pellet the undissolved solid.
- **Quantification:** Carefully extract an aliquot of the clear supernatant. The concentration of the dissolved dye is then determined using a suitable analytical technique, such as UV-Vis spectrophotometry, by comparing its absorbance to a calibration curve prepared from standards of known concentrations.

General Method for UV-Vis Spectral Analysis

- **Solution Preparation:** Prepare a dilute solution of **Solvent Violet 38** in a suitable transparent solvent (e.g., toluene or chloroform). The concentration should be adjusted so that the maximum absorbance falls within the linear range of the spectrophotometer (typically 0.1 to 1.0 AU).
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer. Fill one cuvette with the pure solvent to serve as a blank and the other with the dye solution.
- **Measurement:** Scan the sample across a wavelength range (e.g., 300-800 nm) to record the absorption spectrum.
- **Data Analysis:** The wavelength at which the highest absorbance is recorded is the maximum absorption wavelength (λ_{max}). This value is a key characteristic of the dye.

Applications

Solvent Violet 38 is a versatile dye used in a variety of industrial applications due to its solubility in organic solvents and its vibrant color. Key applications include:

- **Plastics and Polymers:** It is widely used for coloring a range of plastics and resins, including polystyrene, ABS, PMMA, and polyester.[4]
- **Oils, Waxes, and Lubricants:** The dye is suitable for coloring hydrocarbon-based products like oils, greases, waxes, and candles.[2]
- **Inks and Coatings:** It is incorporated into printing inks and various types of coatings.[2]
- **Fibers:** It is used in the coloration of synthetic fibers.[5]
- **Optical Whitener:** In very low concentrations, it can be used as a whitener or brightening agent to counteract the natural yellowing of plastics and resins.[4]

Safety and Handling

When handling **Solvent Violet 38**, standard laboratory safety precautions should be observed. It is recommended to:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid direct contact with skin and eyes.
- Store in a cool, dry place away from oxidizing agents.

Conclusion

Solvent Violet 38 is an important anthraquinone-based solvent dye with a distinct violet hue and excellent solubility in non-polar media. Its robust chemical structure provides good stability, making it suitable for a wide array of industrial coloring applications, from plastics and synthetic fibers to inks and lubricants. While detailed spectral data and specific experimental protocols are not widely published, its physicochemical properties are well-documented, providing a solid foundation for its application in scientific research and industrial manufacturing.

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